

Stereoisomerism and Chirality of Furaneol: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Furaneol*

Cat. No.: *B068789*

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Introduction

Furaneol®, scientifically known as 4-hydroxy-2,5-dimethyl-3(2H)-furanone (HDMF), is a naturally occurring chiral molecule celebrated for its sweet, caramel-like, and fruity aroma, most notably associated with strawberries and pineapples.[1][2] Its potent sensory properties and presence in a wide variety of fruits and processed foods have made it a significant compound in the flavor and fragrance industry. Beyond its organoleptic characteristics, **Furaneol** and its derivatives have garnered interest for their potential biological activities, including antimicrobial and anti-infective properties. The chirality of the **Furaneol** molecule plays a pivotal role in its sensory perception and biological function, making a thorough understanding of its stereoisomerism essential for researchers in food science, sensory analysis, and drug development.

This technical guide provides a comprehensive overview of the stereoisomerism and chirality of **Furaneol**, detailing the distinct properties of its enantiomers, methods for their analysis and synthesis, and their interactions with biological systems.

Stereoisomerism of Furaneol

Furaneol possesses a single stereocenter at the C2 position of the furanone ring, giving rise to a pair of enantiomers: (R)-(+)-**furaneol** and (S)-(-)-**furaneol**. [2] These non-superimposable mirror images exhibit identical physical properties such as melting point, boiling point, and

solubility in achiral solvents. However, they differ in their interaction with plane-polarized light and, more importantly, in their interaction with chiral biological systems, such as olfactory receptors.

Figure 1: Enantiomers of Furaneol

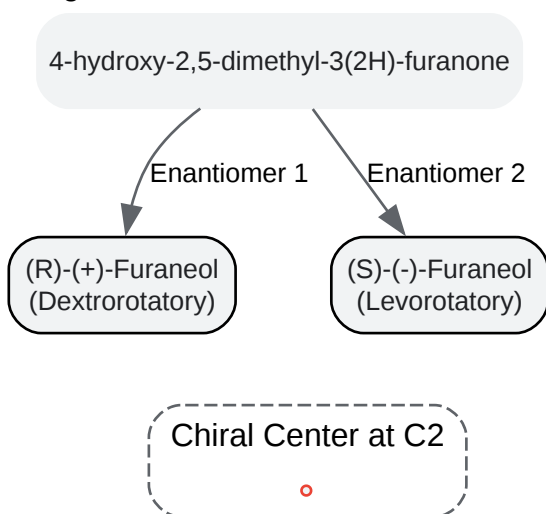


Figure 2: Racemization of Furaneol

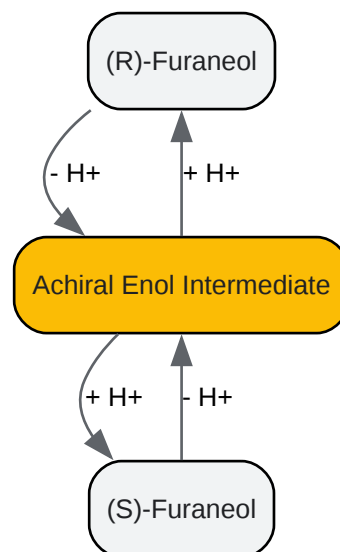
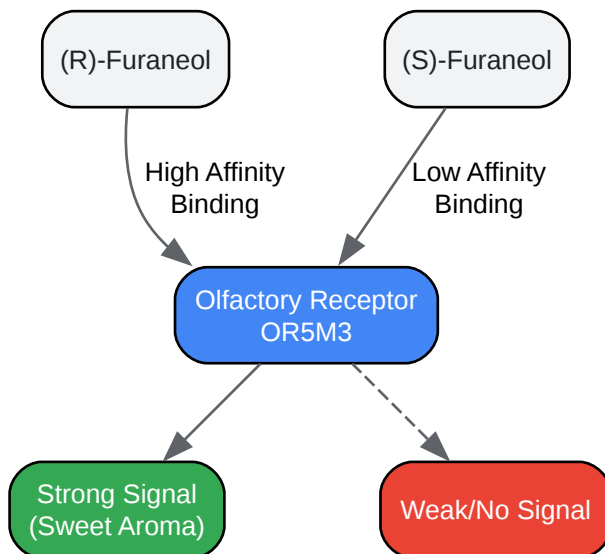


Figure 3: Furaneol-Olfactory Receptor Interaction



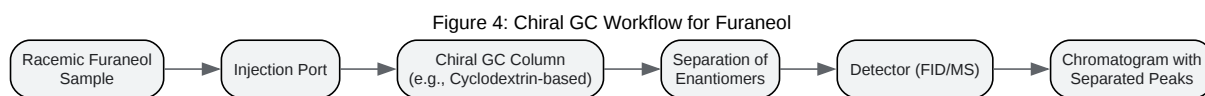
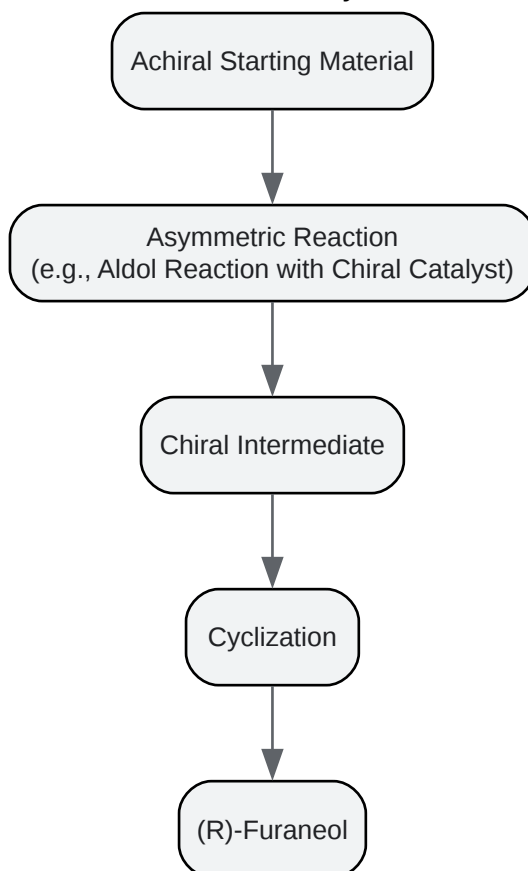


Figure 5: Enantioselective Synthesis Workflow



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References

- 1. Tautomerism of 4-hydroxy-2,5-dimethyl-3(2H)-furanone: evidence for its enantioselective biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Furaneol - Wikipedia [en.wikipedia.org]
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